

purification methods 2-Ethoxypentane distillation

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Compound Focus: 2-Ethoxypentane

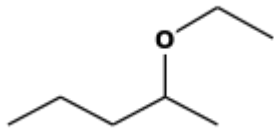
CAS No.: 1817-89-6

Cat. No.: S705075

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Chemical Profile of 2-Ethoxypentane

The table below summarizes the key identifiers and estimated physical properties of **2-Ethoxypentane**, which are essential for any purification plan.

Property	Value / Description
CAS Registry Number	1817-89-6 [1] [2] [3]
Molecular Formula	C ₇ H ₁₆ O [1] [2] [3]
Molecular Weight	116.20 g/mol [1] [2] [3]
IUPAC Name	2-Ethoxypentane [1]
Other Names	sec-Amyl ethyl ether; Ethyl 1-methylbutyl ether [1] [2] [4]
Structure	 <p>(from NIST) [1]</p>

Property	Value / Description
Boiling Point	117.3 °C (estimate) [2] [3]
Density	0.7684 (estimate) [2] [3]
Refractive Index	1.3897 (estimate) [2] [3]
Flash Point	9 °C [3]

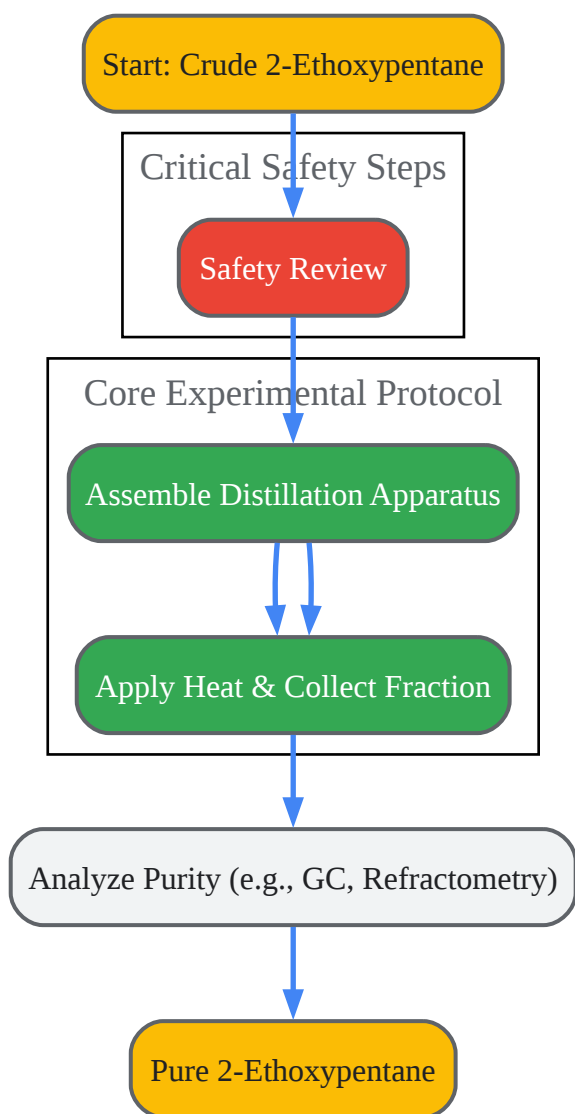
Critical Safety Information

Handling **2-Ethoxypentane** requires strict safety precautions due to its hazardous properties [3]:

- **High Flammability:** The low flash point of **9°C** classifies it as a highly flammable liquid [3]. Keep away from heat, sparks, and open flames.
- **Health Hazards:** It is potentially harmful if inhaled, ingested, or if it contacts skin and eyes [3]. Use appropriate personal protective equipment (PPE) including gloves and safety glasses.
- **Environmental Considerations:** The compound is not readily biodegradable and may accumulate in aquatic organisms [3].

Theoretical Framework for Distillation

The following diagram outlines the general workflow for the simple distillation of a compound like **2-Ethoxypentane**, incorporating key safety and analysis steps.



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References

1. - 2 Ethoxypentane [webbook.nist.gov]
2. - 2 | 1817-89-6 ETHOXYPENTANE [chemicalbook.com]

3. Cas 1817-89-6, 2 - ETHOXYPENTANE | lookchem [lookchem.com]

4. - 2 | C7H16O Ethoxypentane [chemspider.com]

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